

Traxoprodil mesylate solubility and stability in solution

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Compound of Interest

Compound Name: Traxoprodil Mesylate

Cat. No.: B1243784

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Technical Support Center: Traxoprodil Mesylate

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **Traxoprodil Mesylate**.

Frequently Asked Questions (FAQs)

Q1: What is Traxoprodil Mesylate? Traxoprodil Mesylate is a potent and selective antagonist of the N-methyl-D-aspartate (NMDA) receptor, specifically targeting the NR2B subunit.^{[1][2][3][4][5]} It has been investigated for its neuroprotective, analgesic, and antidepressant effects.

Q2: What is the primary mechanism of action for Traxoprodil? Traxoprodil functions by inhibiting the activity of the NMDA receptor through its interaction with the NR2B subunit. This modulation prevents excessive influx of calcium ions into neurons, a process linked to excitotoxicity. Its antidepressant effects are associated with the BDNF/ERK/CREB and AKT/FOXO/Bim signaling pathways.

Q3: How should I store the solid (powder) form of Traxoprodil? The solid form of Traxoprodil should be stored at -20°C for long-term stability (up to 3 years) or at 4°C for shorter periods (up to 2 years).

Q4: How should I store stock solutions of Traxoprodil? Stock solutions should be aliquoted and stored at -80°C for up to 6 months or at -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.

Solubility Guide

Q5: What solvents can I use to dissolve **Traxoprodil Mesylate**? **Traxoprodil Mesylate** has varying solubility in common laboratory solvents. DMSO is the recommended solvent for preparing high-concentration stock solutions. It is practically insoluble in water.

Solvent	Solubility	Molarity (Approx.)	Notes
DMSO	62.5 mg/mL	190.89 mM	Ultrasonic agitation may be required. Use newly opened, anhydrous DMSO as the compound is sensitive to moisture.
Water	< 0.1 mg/mL	Insoluble	Not suitable for preparing stock solutions.
Saline (0.9%) with 1% Tween-80	Suspension	Not Applicable	Used for preparing suspensions for in vivo (i.p.) administration.

Q6: I'm having trouble dissolving the compound in DMSO. What should I do? This is a common issue that can be resolved with the following troubleshooting steps:

- Use Anhydrous DMSO: Traxoprodil solubility is significantly impacted by moisture. Ensure you are using a new, unopened bottle of anhydrous or low-water content DMSO.
- Apply Sonication: Place the vial in an ultrasonic water bath for several minutes to aid dissolution.
- Gentle Warming: Briefly warm the solution to 37°C. Do not overheat, as this may degrade the compound.
- Vortexing: Ensure the solution is mixed thoroughly by vortexing.

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

- Preparation: Allow the **Traxoprodil Mesylate** powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of powder. For 1 mL of a 10 mM solution, you will need 4.24 mg of **Traxoprodil Mesylate** (Molecular Weight: 423.52 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO. For 1 mL of solution, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly. If necessary, use an ultrasonic bath to ensure complete dissolution.
- Storage: Aliquot the stock solution into smaller, single-use vials and store at -80°C for up to 6 months.

Stability and Storage Guide

Q7: How stable is **Traxoprodil Mesylate** in powder and solution forms? The stability of **Traxoprodil Mesylate** is dependent on the storage conditions. Adhering to the recommended temperatures is crucial for maintaining its integrity.

Form	Storage Temperature	Stability Period
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent (e.g., DMSO)	-80°C	6 months
In Solvent (e.g., DMSO)	-20°C	1 month

Q8: My solution, which was clear upon preparation, now shows precipitation after storage. What happened and what should I do? Precipitation upon storage, especially at lower temperatures, can occur if the solution is saturated or if the solvent's properties change (e.g., absorption of water).

- Troubleshooting: Gently warm the solution to 37°C and vortex or sonicate to attempt redissolving the precipitate.
- Prevention: Consider preparing a slightly lower concentration stock solution. Always ensure vials are tightly sealed to prevent moisture absorption and solvent evaporation. For critical experiments, it is best practice to use freshly prepared solutions or solutions that have been stored for a short period at -80°C.

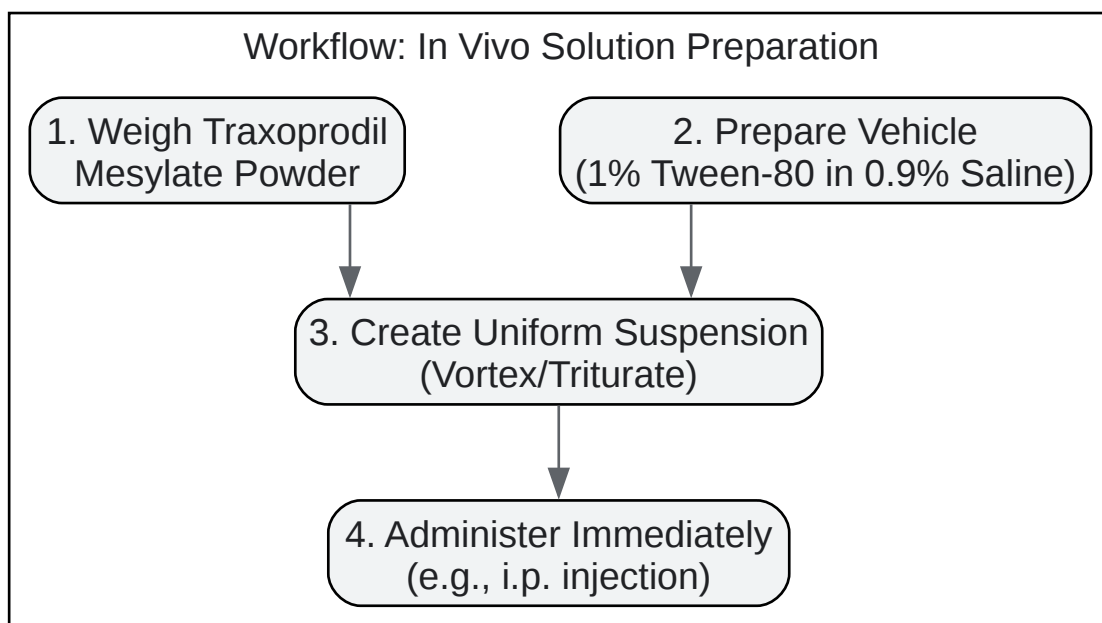
In Vivo Experiment Guide

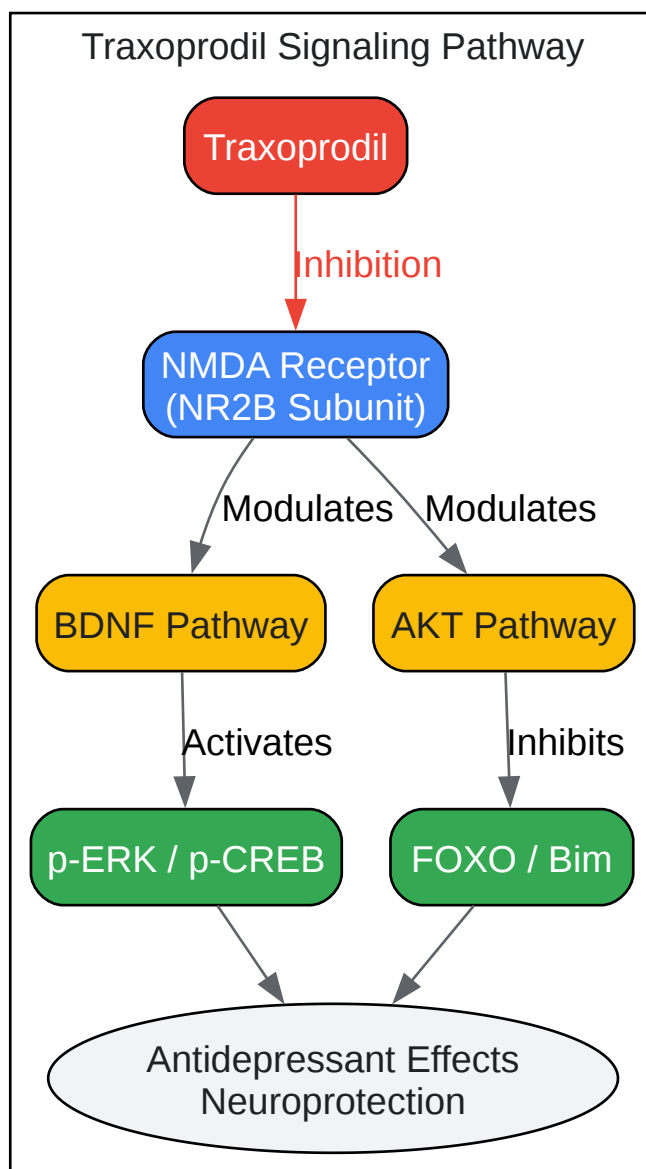
Q9: How do I prepare **Traxoprodil Mesylate** for animal studies (e.g., intraperitoneal injection)? For in vivo studies, Traxoprodil is typically administered as a suspension in a vehicle like saline containing a surfactant. The solutions should be prepared fresh before each use.

Experimental Protocol: Preparing a Suspension for Intraperitoneal (i.p.) Injection

This protocol is adapted from methodologies used in mouse studies.

- Weighing: Weigh the required amount of **Traxoprodil Mesylate** powder for your desired dose (e.g., 10, 20, or 40 mg/kg).
- Vehicle Preparation: Prepare a vehicle solution of 1% Tween-80 in 0.9% physiological saline.
- Suspension: Add a small amount of the vehicle to the powder and triturate to form a smooth paste. Gradually add the remaining vehicle while continuously vortexing to create a uniform suspension.
- Administration: Administer the suspension immediately after preparation at a volume of 10 ml/kg. Continuously agitate the suspension between injections to ensure consistent dosing.





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